

Application Notes and Protocols for 4-Chloro-6-piperidin-1-ylpyrimidine

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Compound of Interest

Compound Name: 4-Chloro-6-piperidin-1-ylpyrimidine

Cat. No.: B157618

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **4-Chloro-6-piperidin-1-ylpyrimidine** was found. The following safety precautions and protocols are based on data from closely related compounds, such as other substituted chloropyrimidines. This information should be used as a guideline, and a thorough risk assessment should be conducted before handling this chemical.

Hazard Identification and Safety Precautions

4-Chloro-6-piperidin-1-ylpyrimidine is a substituted pyrimidine derivative. Based on analogous compounds, it should be handled as a potentially hazardous substance. The primary hazards are expected to be skin irritation, serious eye irritation, and potential respiratory tract irritation.^{[1][2]}

GHS Hazard Classification (Predicted)

The Globally Harmonized System (GHS) classification for this compound is predicted based on the hazard profiles of similar chloropyrimidine structures.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation
Acute Toxicity, Oral	4	H302: Harmful if swallowed

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial when handling **4-Chloro-6-piperidin-1-ylpyrimidine**.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	To prevent contact with eyes, which can cause serious irritation. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.	To prevent skin contact, which can cause irritation. [1]
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dust is generated, a NIOSH-approved respirator for dust may be necessary.	To avoid inhalation of dust or vapors, which may cause respiratory tract irritation. [2]

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Procedure	Protocol
Handling	- Avoid generating dust.[3] - Wash hands thoroughly after handling.[4] - Avoid contact with skin, eyes, and clothing.[4] - Use only in a well-ventilated area, preferably in a chemical fume hood.[2]
Storage	- Keep container tightly closed.[3] - Store in a cool, dry, and well-ventilated place.[1] - Store away from incompatible materials such as strong oxidizing agents.[1]

First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [5]
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops and persists.[2]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2][5]
Ingestion	If swallowed, wash out mouth with water, provided person is conscious. Call a physician. Do NOT induce vomiting.[2]

Experimental Protocols

The following protocols are examples of how **4-Chloro-6-piperidin-1-ylpyrimidine** might be used in a research setting. These are generalized procedures and should be adapted to specific experimental needs.

General Protocol for Nucleophilic Substitution

4-Chloro-6-piperidin-1-ylpyrimidine is a useful intermediate for introducing the 6-piperidin-1-ylpyrimidine moiety via nucleophilic substitution of the chloro group.

Objective: To synthesize a novel compound by displacing the chlorine atom with a nucleophile.

Materials:

- **4-Chloro-6-piperidin-1-ylpyrimidine**
- Nucleophile (e.g., an amine, thiol, or alcohol)
- Anhydrous solvent (e.g., DMF, DMSO, or ACN)
- Base (e.g., K_2CO_3 , Et_3N , or DIPEA)
- Reaction vessel
- Stirring apparatus
- Heating mantle or oil bath
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

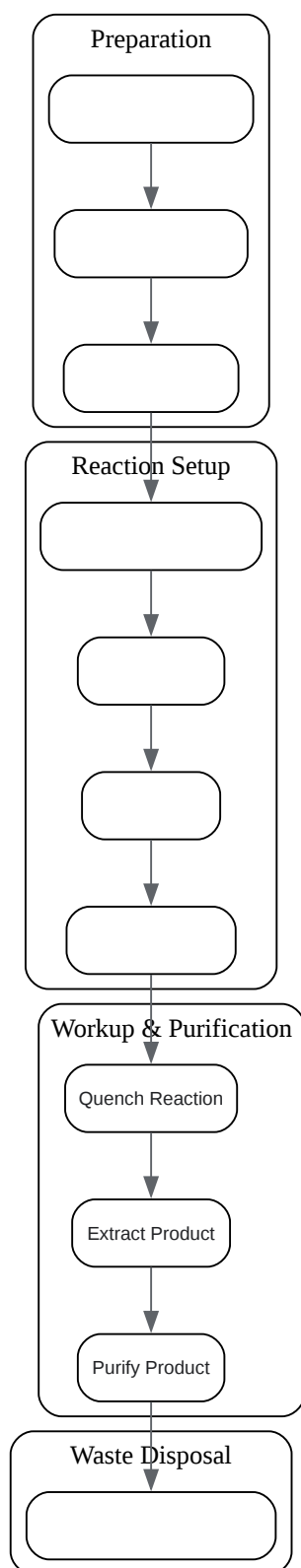
- In a clean, dry reaction vessel, dissolve **4-Chloro-6-piperidin-1-ylpyrimidine** (1 equivalent) in the chosen anhydrous solvent under an inert atmosphere.
- Add the nucleophile (1-1.2 equivalents) to the solution.
- Add the base (1.5-2 equivalents) to the reaction mixture.

- Stir the reaction mixture at the desired temperature (room temperature to reflux) and monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate, DCM).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.

Safety Note: All manipulations should be performed in a well-ventilated fume hood. Wear appropriate PPE, including safety goggles, gloves, and a lab coat.

Workflow for Handling and Reaction Setup

The following diagram illustrates a typical workflow for handling **4-Chloro-6-piperidin-1-ylpyrimidine** and setting up a reaction.



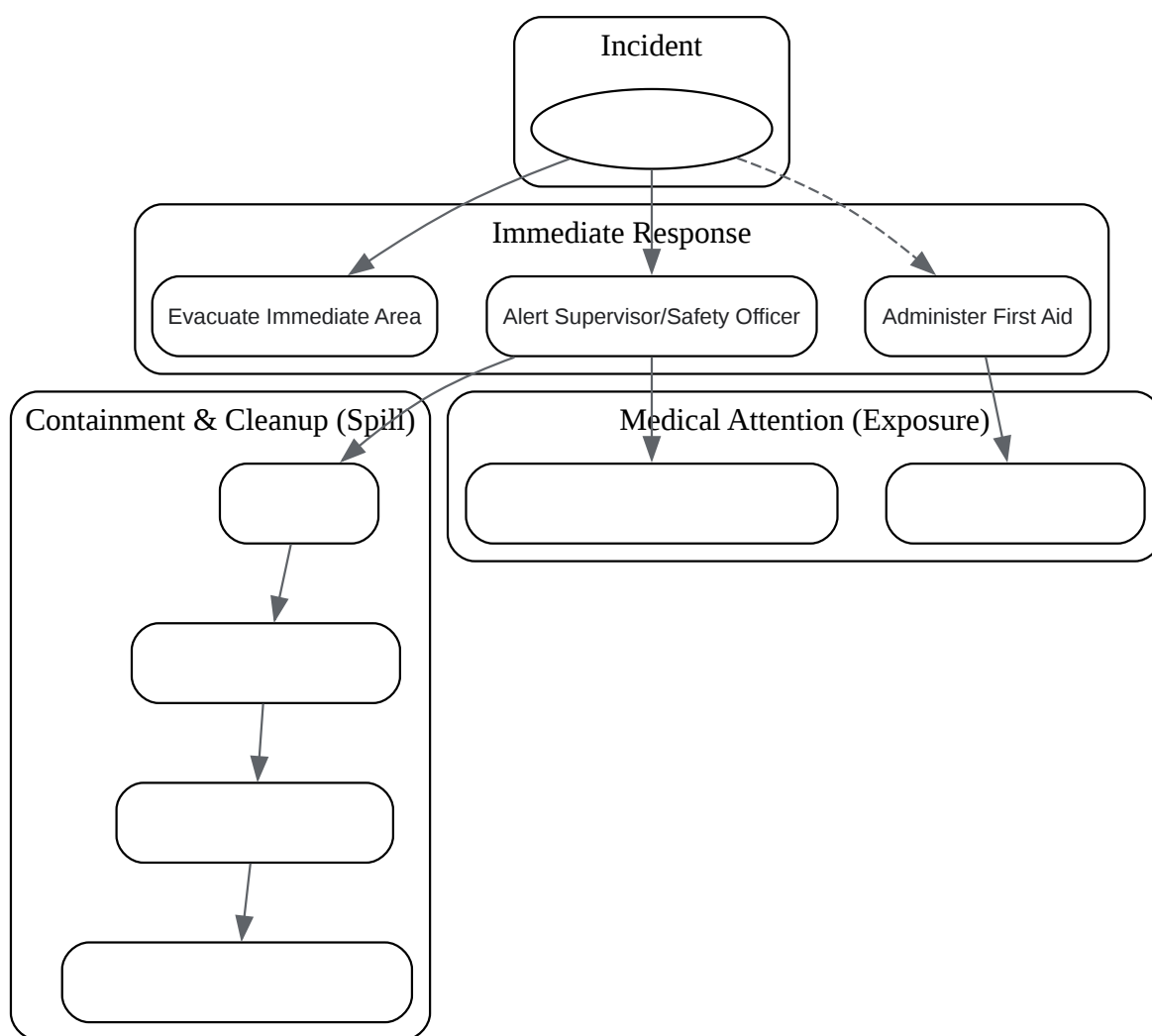
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Caption: Experimental workflow for a typical reaction.

Signaling Pathway and Logical Relationships

Emergency Response Protocol

In the event of an accidental exposure or spill, a clear and logical response is necessary.



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Caption: Emergency response flowchart for spills or exposure.

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